

2-Chloro-1-(4-ethynylphenyl)ethanone proper disposal procedures

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Compound of Interest

Compound Name: 2-Chloro-1-(4-ethynylphenyl)ethanone

CAS No.: 98994-30-0

Cat. No.: B2472552

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Executive Safety & Disposal Summary

2-Chloro-1-(4-ethynylphenyl)ethanone is a dual-hazard intermediate containing a highly reactive

-chloroketone moiety and a terminal alkyne.^{[1][2]} Improper disposal risks severe lachrymatory exposure, alkylation toxicity, and potential formation of explosive metal acetylides.

Critical Property	Operational Implication
Functional Group 1	-Chloroketone: Potent lachrymator and alkylating agent.[1][2] Causes severe skin/eye burns and respiratory distress.[2][3]
Functional Group 2	Terminal Alkyne: Potential for explosive acetylide formation if in contact with Copper (Cu), Silver (Ag), or Mercury (Hg).
Waste Stream	Halogenated Organic Waste (High Hazard).[2]
Disposal Method	High-Temperature Incineration (via licensed contractor).[1][2]

Hazard Identification & Segregation Strategy

Before initiating disposal, you must segregate this compound from incompatible waste streams.
[3]

Incompatibility Matrix

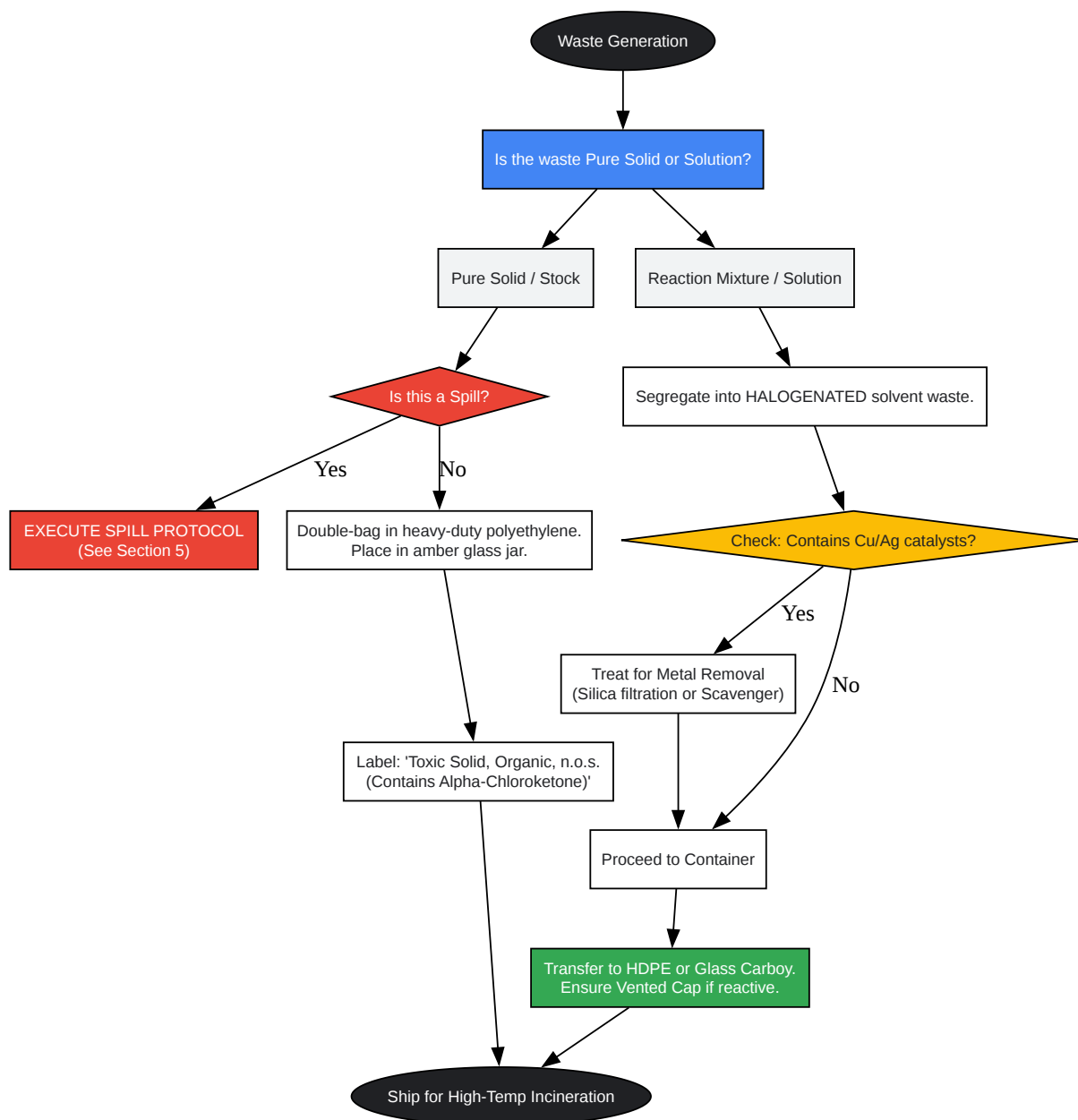
- DO NOT MIX WITH: Strong bases (induces polymerization/Favorskii rearrangement), Heavy metals (Cu, Ag, Hg - explosion hazard), Oxidizers.[1]
- COMPATIBLE WITH: Dichloromethane (DCM), Chloroform, Ethyl Acetate (for dissolution).

Physicochemical Data for Disposal Planning

Property	Value / Description
Molecular Formula	
Physical State	Solid (typically crystalline).[1][2]
Solubility	Soluble in DCM, DMSO, Methanol; insoluble in water.
Reactivity	Hydrolyzes in water (slowly); reacts rapidly with nucleophiles (amines, thiols).

Disposal Workflow: Decision Logic

The following decision tree dictates the operational flow for disposing of **2-Chloro-1-(4-ethynylphenyl)ethanone**.



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Figure 1: Operational decision tree for the disposal of **2-Chloro-1-(4-ethynylphenyl)ethanone**, prioritizing segregation from heavy metals.

Detailed Disposal Procedures

Protocol A: Routine Disposal (Solids & Stock)

Use this for expired stock or excess pure material.[2]

- PPE Requirement: Double nitrile gloves, lab coat, safety goggles, and working fume hood (Essential due to lachrymatory nature).
- Primary Containment: Do not empty the original vial. Keep the chemical in its original glass container if possible.[2]
- Secondary Containment: Place the vial into a clear, sealable polyethylene bag (Ziploc type).
- Labeling: Attach a hazardous waste tag.
 - Constituents: "**2-Chloro-1-(4-ethynylphenyl)ethanone**"[1][2]
 - Hazard Checkboxes: Toxic, Irritant, Lachrymator.[4]
- Storage: Store in the Halogenated Waste satellite accumulation area until pickup.

Protocol B: Chemical Deactivation (Quenching)

Use this for treating spills, cleaning glassware, or deactivating small amounts (<5g) prior to disposal. This converts the lachrymatory alkyl halide into a water-soluble, non-volatile Bunte salt.[1][2]

Mechanism: Nucleophilic substitution using Sodium Thiosulfate.[2]

[1][2]

Step-by-Step Deactivation:

- Preparation: Prepare a 10% w/v Sodium Thiosulfate () solution in water.

- Dissolution: Dissolve the waste residue in a minimal amount of Acetone or Ethanol.[2]
- Reaction: Slowly add the thiosulfate solution to the organic waste (Ratio: 50 mL thiosulfate per 1 g of residue).[2]
- Agitation: Stir the mixture at room temperature for 1 hour. The solution should become homogenous.
- Verification: Check pH. It should be neutral.
- Disposal: The resulting mixture is now a non-lachrymatory aqueous organic waste.[2] Dispose of it in the Aqueous/Organic Mixture waste stream.

Emergency Spill Management

Scenario: A vial drops and shatters in the open lab.

- Immediate Action: Evacuate the immediate area. The compound is a lachrymator; vapors will cause immediate eye tearing and respiratory irritation.[2]
- Ventilation: Isolate the room. If possible, increase ventilation rates (press "Emergency Purge" if equipped).
- Re-entry PPE: Full-face respirator with Organic Vapor/Acid Gas cartridges (OV/AG), Tyvek suit, and double nitrile gloves.[1][2]
- Cleanup:
 - Cover the spill with a 1:1 mixture of Sodium Carbonate () and clay absorbent (kitty litter).
 - Note: The carbonate neutralizes potential acidity, while the clay absorbs the liquid.
 - Scoop material into a wide-mouth jar.
 - Wipe the surface with the Sodium Thiosulfate solution (from Protocol B) to deactivate residues.

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